

# Essential Safety and Operational Guide for 2,5-Dimethyl-4-benzoquinone

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## Compound of Interest

Compound Name: 2,5-Dimethyl-4-benzoquinone

Cat. No.: B089530

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2,5-Dimethyl-4-benzoquinone**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

## Hazard Identification and Personal Protective Equipment (PPE)

**2,5-Dimethyl-4-benzoquinone** is classified as a hazardous substance. It is toxic if swallowed or inhaled, causes severe skin burns and eye damage, may cause an allergic skin reaction and respiratory irritation, and is suspected of causing genetic defects. Therefore, strict adherence to PPE protocols is mandatory.

Recommended Personal Protective Equipment:

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.[1][2]	Protects against splashes and dust particles that can cause serious eye irritation or damage.[3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), flame-retardant antistatic protective clothing, and a lab coat.[1]	Prevents skin contact which can cause irritation, burns, and allergic reactions.[3]
Respiratory Protection	A NIOSH/MSHA-approved respirator is required when dust is generated.[2][4]	Protects against inhalation of toxic dust particles that can cause respiratory irritation.[3]

## Operational Plan: Safe Handling and Storage

### Handling:

- Ventilation: Always handle **2,5-Dimethyl-4-benzoquinone** in a well-ventilated area, preferably within a chemical fume hood.[4]
- Avoid Dust Formation: Take measures to prevent the generation of dust.
- Grounding: Ground/bond the container and receiving equipment to prevent static discharge, as it is a flammable solid.
- Personal Hygiene: Wash hands and face thoroughly after handling. Do not eat, drink, or smoke in the work area.[3] Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.

### Storage:

- Container: Store in a tightly closed, properly labeled container.[3]
- Conditions: Keep in a dry, cool, and well-ventilated place away from heat, ignition sources, and incompatible materials such as strong oxidizing agents.[3][5] The substance is light and

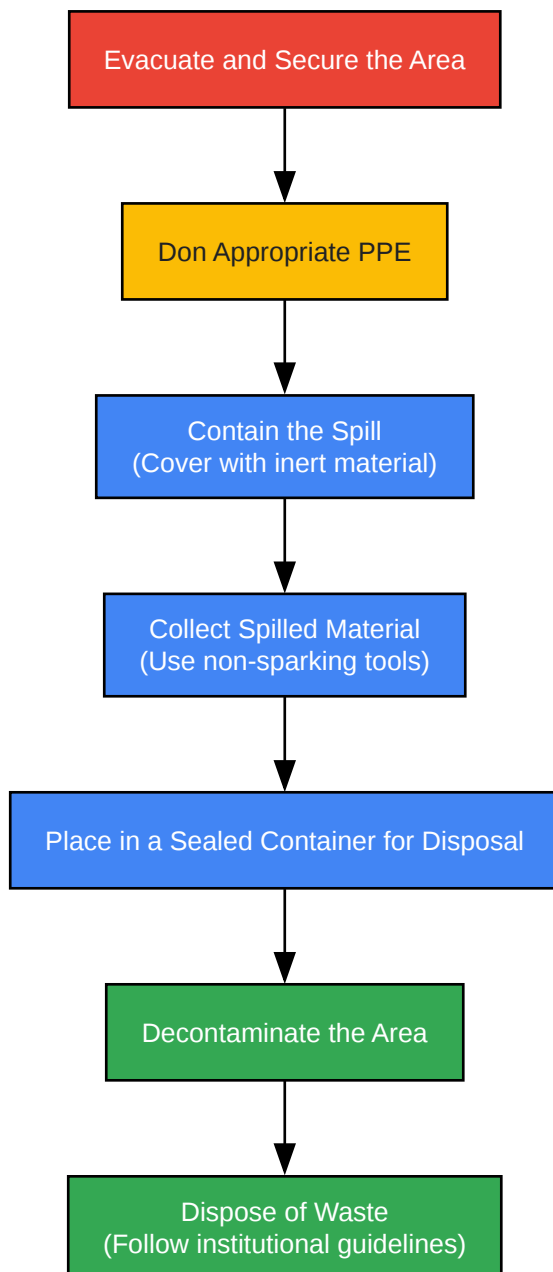
moisture sensitive.

- Security: Store in a locked-up area accessible only to authorized personnel.[4]

## Emergency Procedures: Spill and Exposure Management

Chemical Spill Workflow:

## Workflow for Handling a 2,5-Dimethyl-4-benzoquinone Spill



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Caption: Workflow for handling a chemical spill.

First Aid Measures:

- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth. DO NOT induce vomiting.[3]
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Immediately call a POISON CENTER or doctor.[3]
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation or a rash occurs, get medical advice/attention.[5]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[3]

## Disposal Plan

All waste containing **2,5-Dimethyl-4-benzoquinone** must be treated as hazardous waste.

- Waste Collection: Collect waste material in a properly labeled, sealed, and compatible container.[6] Do not mix with other waste streams.[6]
- Disposal: Dispose of the contents and container in accordance with all local, regional, national, and international regulations. This should be done through an approved waste disposal plant.[3]

## Quantitative Data Summary

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>2</sub>	PubChem
Molecular Weight	136.15 g/mol	PubChem
Appearance	Yellow solid	Acros Organics MSDS
Melting Point	113 - 115 °C	Sigma-Aldrich
Boiling Point	Decomposes below boiling point at >= 160 °C	Sigma-Aldrich
Oral LD50 (mouse)	290 mg/kg	RTECS
OSHA PEL (for p-benzoquinone)	TWA 0.1 ppm (0.4 mg/m <sup>3</sup> )	Sigma-Aldrich
NIOSH REL (for p-benzoquinone)	TWA 0.1 ppm (0.4 mg/m <sup>3</sup> )	Sigma-Aldrich
ACGIH TLV (for p-benzoquinone)	TWA 0.1 ppm	Sigma-Aldrich

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